

# Skimmianine: A Technical Guide to Biological Activity Screening

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## Compound of Interest

Compound Name: *Skimmianine*

Cat. No.: *B1681810*

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## Introduction

**Skimmianine** (4,7,8-Trimethoxyfuro[2,3-b]quinoline) is a furoquinoline alkaloid predominantly found in plants of the Rutaceae family, such as *Skimmia japonica* and species of the *Zanthoxylum* genus.[1][2] This natural compound has garnered significant scientific interest due to its broad spectrum of pharmacological activities.[3][4][5] Accumulating evidence highlights its potential in drug development, particularly for its anti-inflammatory, neuroprotective, and anticancer properties.[1][6] This technical guide provides a comprehensive overview of the biological activities of **skimmianine**, focusing on quantitative data, detailed experimental protocols, and the underlying signaling pathways.

## Anti-inflammatory and Neuroprotective Activity

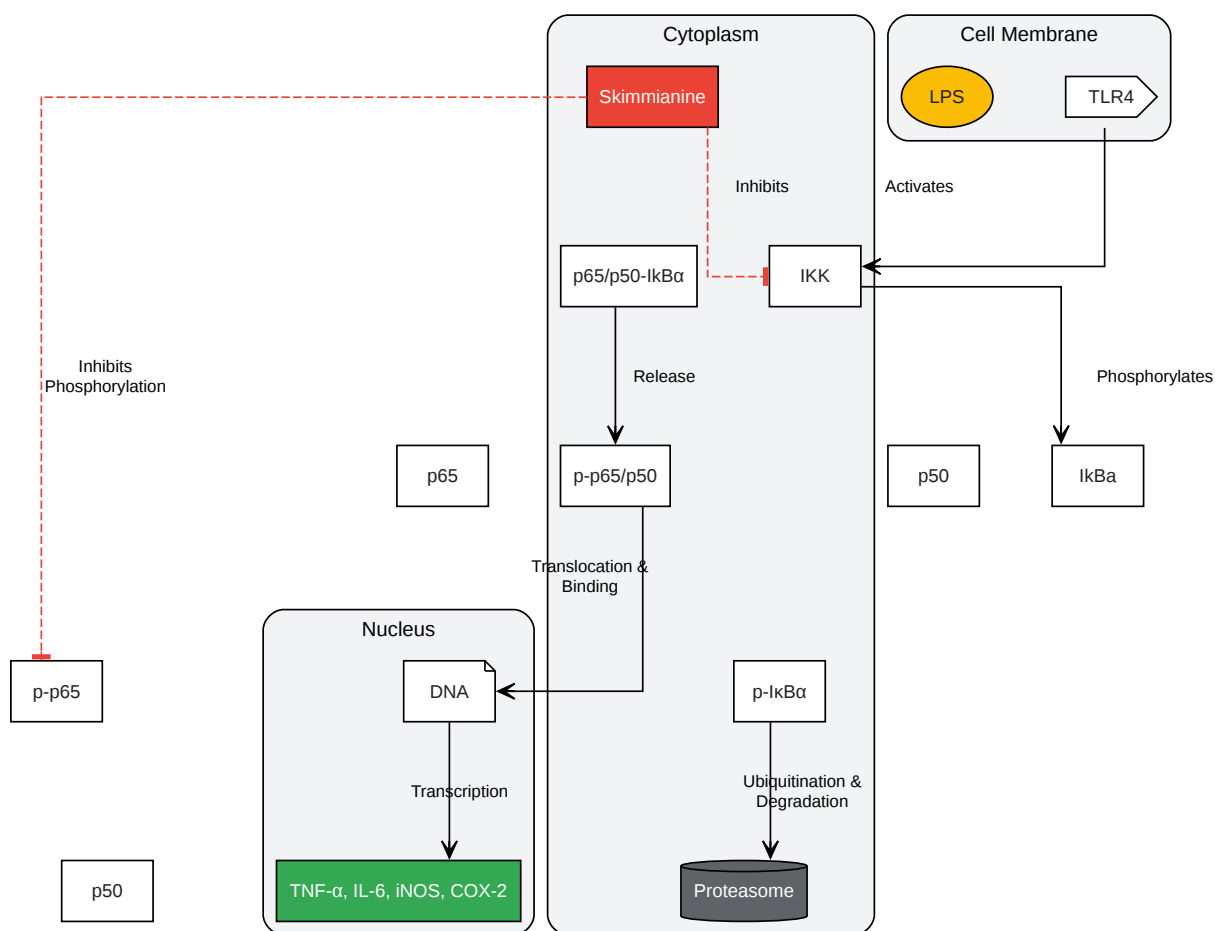
**Skimmianine** has demonstrated potent anti-inflammatory and neuroprotective effects, primarily through the modulation of the NF- $\kappa$ B signaling pathway.[1][7] It effectively reduces the production of pro-inflammatory mediators in activated microglia, which are key players in neuroinflammation.[1]

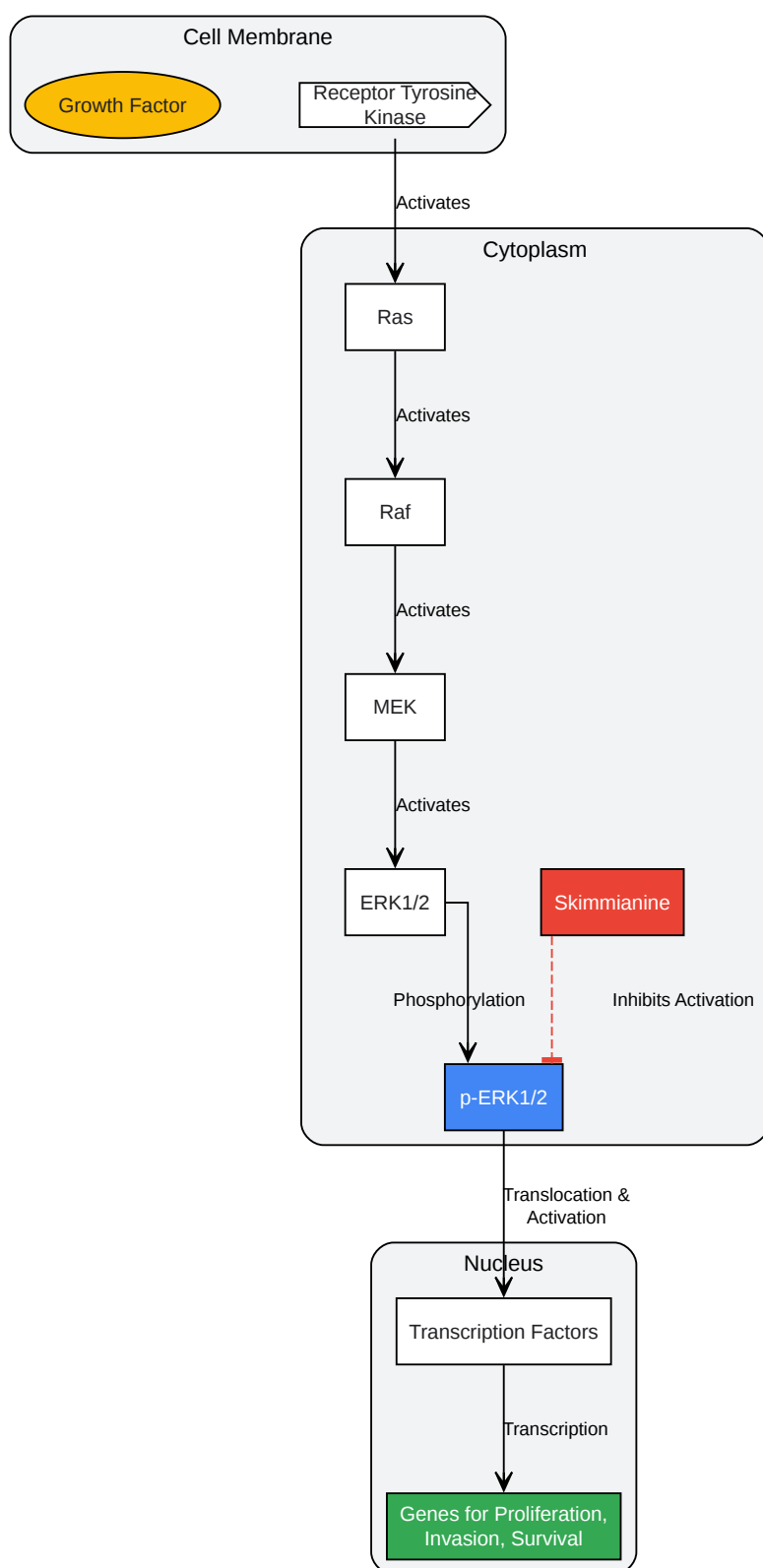
## Quantitative Data: Anti-inflammatory Effects

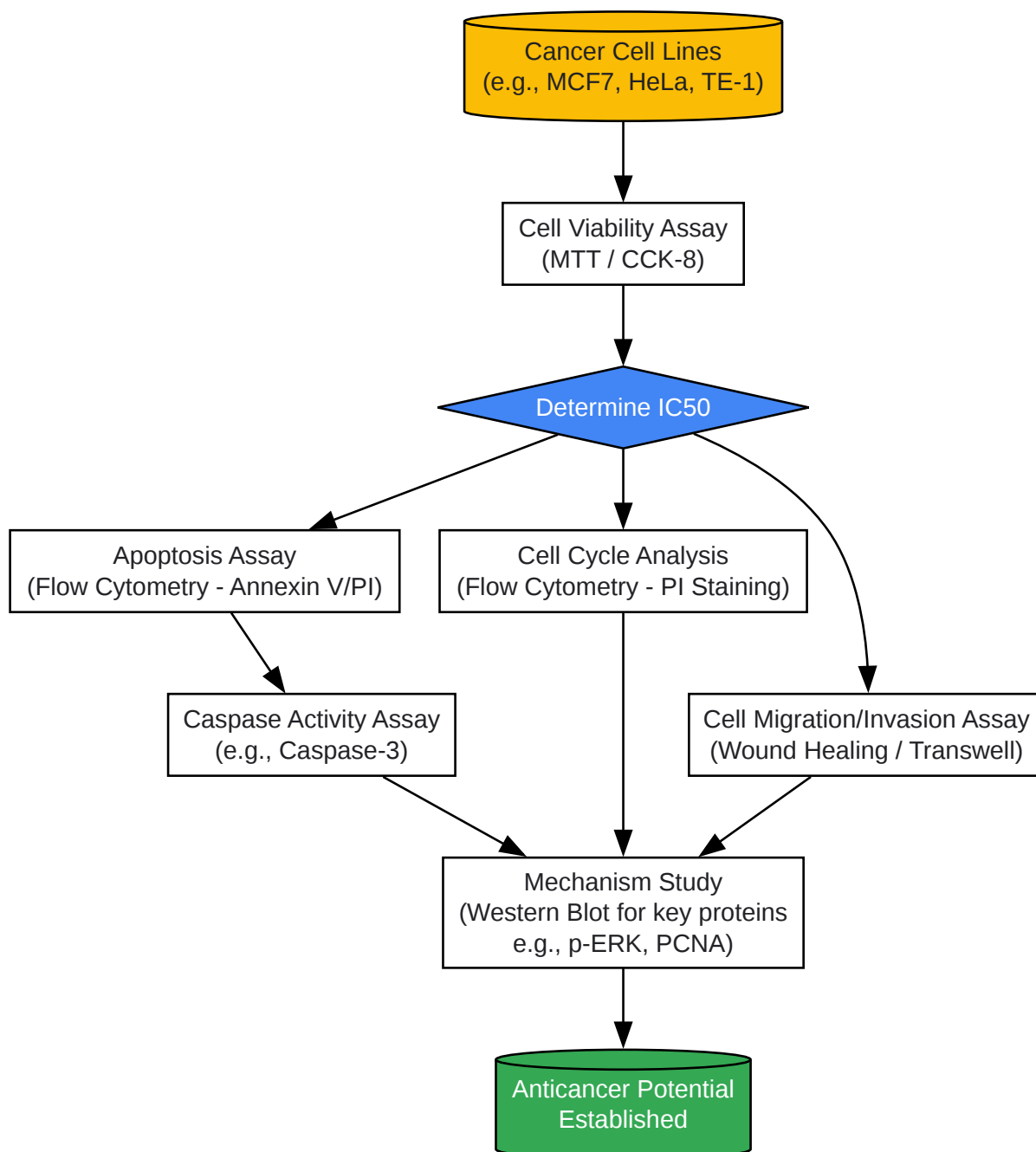
Parameter	Model System	Treatment	Result	Reference
TNF $\alpha$ Production	LPS-activated BV-2 microglia	20 $\mu$ M Skimmianine	~35% reduction	[1]
TNF $\alpha$ Production	LPS-activated BV-2 microglia	30 $\mu$ M Skimmianine	~45% reduction	[1]
IL-6 Production	LPS-activated BV-2 microglia	Skimmianine Treatment	Significant reduction	[1]
Nitric Oxide (NO) Production	LPS-activated BV-2 microglia	Skimmianine Treatment	Significant inhibition	[1]
Prostaglandin E2 (PGE2) Production	LPS-activated BV-2 microglia	Skimmianine Treatment	Significant reduction	[1]
Paw Edema Inhibition	Carrageenan-induced rat paw edema	5.0 mg/kg Skimmianine (i.p.)	Maximal edema inhibition	[8][9]
TNF- $\alpha$ mRNA	Carrageenan-induced rat paw edema	5.0 mg/kg Skimmianine	Significant decrease	[8][10]
IL-6 mRNA	Carrageenan-induced rat paw edema	5.0 mg/kg Skimmianine	Significant decrease	[8][10]

## Signaling Pathway: NF- $\kappa$ B Inhibition

**Skimmianine** exerts its anti-neuroinflammatory effects by targeting the canonical NF- $\kappa$ B pathway. In response to inflammatory stimuli like Lipopolysaccharide (LPS), the I $\kappa$ B kinase (IKK) complex phosphorylates the inhibitory protein I $\kappa$ B $\alpha$ . This targets I $\kappa$ B $\alpha$  for ubiquitination and subsequent proteasomal degradation, releasing the p65/p50 NF- $\kappa$ B dimer. The dimer then translocates to the nucleus, where it binds to DNA and promotes the transcription of pro-inflammatory genes, including TNF- $\alpha$ , IL-6, iNOS, and COX-2. **Skimmianine** has been shown to inhibit the phosphorylation of both I $\kappa$ B $\alpha$  and the p65 subunit, thereby preventing the nuclear translocation of p65 and suppressing the expression of these inflammatory mediators.[1]







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